Comparative Guide: (-)-MDL 105,725 vs. Risperidone Binding Kinetics

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Compound of Interest

Compound Name:	*(-)-MDL 105725*
Cat. No.:	*B1261530*

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Executive Summary

This technical guide provides a rigorous comparison of the binding kinetics and pharmacological profiles of (-)-MDL 105,725 and Risperidone. While Risperidone is a cornerstone atypical antipsychotic with a dual 5-HT2A/D2 antagonist mechanism, (-)-MDL 105,725 (the active metabolite and precursor of Volinanserin/MDL 100,907) represents a highly selective 5-HT2A antagonist.

For drug development professionals, the critical distinction lies in the residence time and selectivity ratios. Risperidone relies on a "magic shotgun" approach with optimized D2 kinetics ("fast-off") combined with tight 5-HT2A binding. In contrast, (-)-MDL 105,725 serves as a "magic bullet," offering sub-nanomolar affinity and prolonged residence time exclusively at the 5-HT2A receptor, devoid of dopaminergic intervention.

Pharmacological Profile & Selectivity

Understanding the static affinity (

) provides the baseline for interpreting kinetic data.

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Receptor Selectivity Landscape

- Risperidone: Exhibits a high-affinity, mixed antagonism profile. It binds tightly to 5-HT2A (

  nM) and D2 (

  nM), with significant affinity for

  -adrenergic and H1-histaminergic receptors.

- (-)-MDL 105,725: Defined by extreme selectivity. It binds 5-HT2A with single-digit nanomolar affinity (

  nM) but lacks appreciable affinity for D2, D1, or other monoamine transporters (

  nM).

Comparative Affinity Data

Compound	Target Receptor	Affinity ( ) [nM]	Selectivity Ratio (5-HT2A : D2)	Primary Mechanism
Risperidone	5-HT2A	0.16 – 0.40	~ 1 : 15	Dual Antagonism (SDA)
D2	3.0 – 5.0			
(-)-MDL 105,725	5-HT2A	~ 3.0 – 9.0	> 1 : 1000	Selective Antagonism
D2	> 10,000			

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Note:

values are derived from radioligand displacement assays using human recombinant receptors. (-)-MDL 105,725 is the O-desmethyl metabolite of MDL 100,907 (Volinanserin).

Kinetic Binding Analysis

Static affinity (

) often fails to predict in vivo efficacy. The Residence Time (

) is the superior predictor of receptor occupancy and pharmacodynamic duration.

The "Fast-Off" D2 Hypothesis (Risperidone)

Risperidone's clinical efficacy stems from its kinetic duality:

- D2 Receptor: It displays "intermediate" dissociation kinetics. It is faster than "tight" binders like haloperidol but slower than "loose" binders like clozapine. This allows for sufficient D2 blockade to control positive symptoms while permitting transient dopamine displacement, reducing Extrapyramidal Symptoms (EPS).
- 5-HT2A Receptor: It acts as a "tight binder" with a slow dissociation rate (

  ), ensuring continuous modulation of cortical glutamate release even when plasma levels fluctuate.

The Selective "Tight-Binder" (MDL 105,725)

(-)-MDL 105,725 is characterized by slow dissociation kinetics specifically at the 5-HT2A receptor.

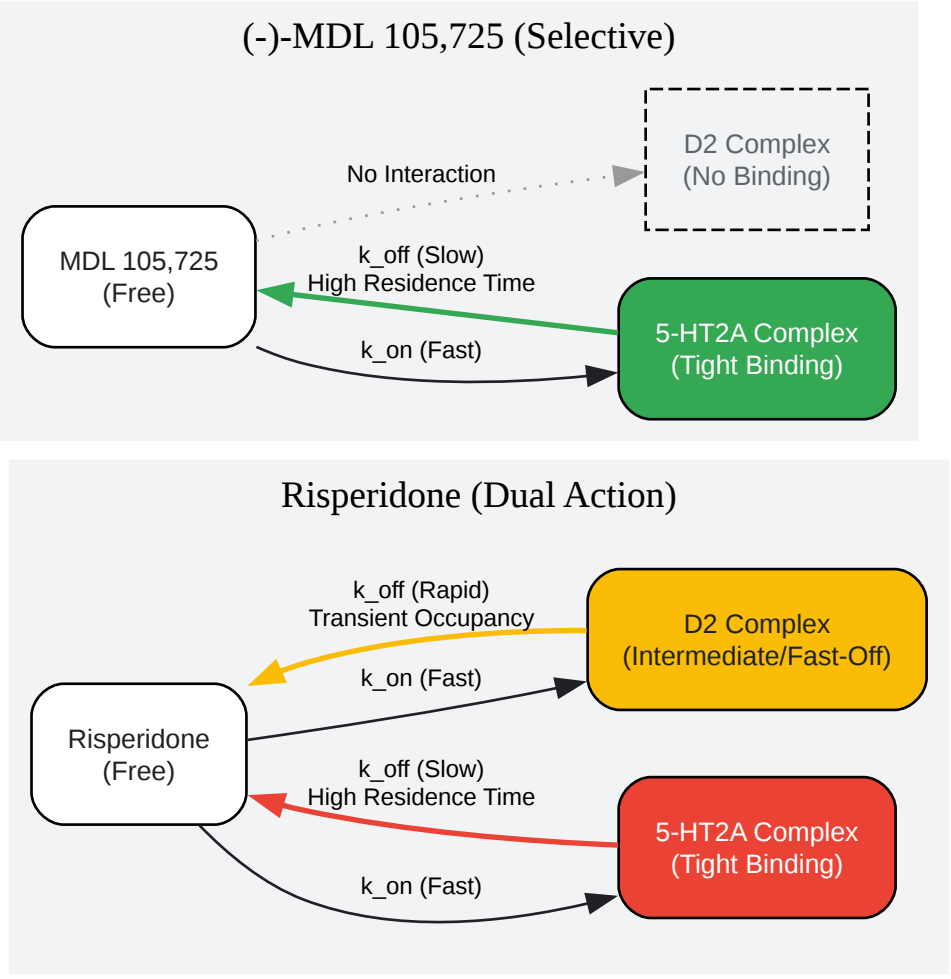
- Kinetic Stability: Its use as a PET radiotracer precursor (for [18F]MH.MZ) necessitates high specific binding and stable occupancy.

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- Mechanism: The absence of D2 binding means MDL 105,725 does not modulate the mesolimbic dopamine pathway directly. Its "tight" 5-HT2A binding isolates the serotonergic contribution to antipsychotic activity (e.g., improvement in negative symptoms/cognitive flexibility) without the motor side effects of D2 blockade.

Kinetic Pathway Visualization

The following diagram illustrates the differential kinetic strategies.



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Caption: Kinetic differentiation showing Risperidone's dual-residence profile versus MDL 105,725's selective high-affinity lock on 5-HT2A.

Experimental Protocols

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To validate these kinetic parameters in your own lab, use the following standardized workflows.

Kinetic Radioligand Binding Assay (Association/Dissociation)

This protocol determines

and

directly.

Materials:

- Membranes: CHO-K1 cells stably expressing human 5-HT2A or D2 receptors.
- Radioligand: [3H]-Ketanserin (for 5-HT2A) or [3H]-Raclopride (for D2).
- Test Compounds: Risperidone and (-)-MDL 105,725 (dissolved in DMSO).

Workflow:

- Preparation: Thaw membrane homogenates and resuspend in Assay Buffer (50 mM Tris-HCl, pH 7.4, 5 mM MgCl2).
- Association Phase (

  ):
  - Incubate membranes with Radioligand (~1 nM) and Test Compound (at

    concentration) at 25°C.
  - Sample at time points

    min.
  - Terminate by rapid filtration over GF/B filters.
- Dissociation Phase (

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):

- Pre-incubate membranes + Radioligand + Test Compound to equilibrium (60 min).
- Add massive excess (10

  M) of unlabeled antagonist (e.g., Mianserin for 5-HT, Haloperidol for D2) to block re-association.
- Measure remaining bound radioactivity at intervals (

  to

  min).

- Analysis:
  - Fit dissociation data to a mono-exponential decay model:

    .
  - Calculate Residence Time:

    .[1]

Competition Binding Assay (Equilibrium)

To confirm selectivity ratios.

Workflow:

- Prepare 10 serial dilutions of Risperidone and (-)-MDL 105,725 (

  M to

  M).
- Incubate with membranes and fixed concentration of radioligand (

  value).

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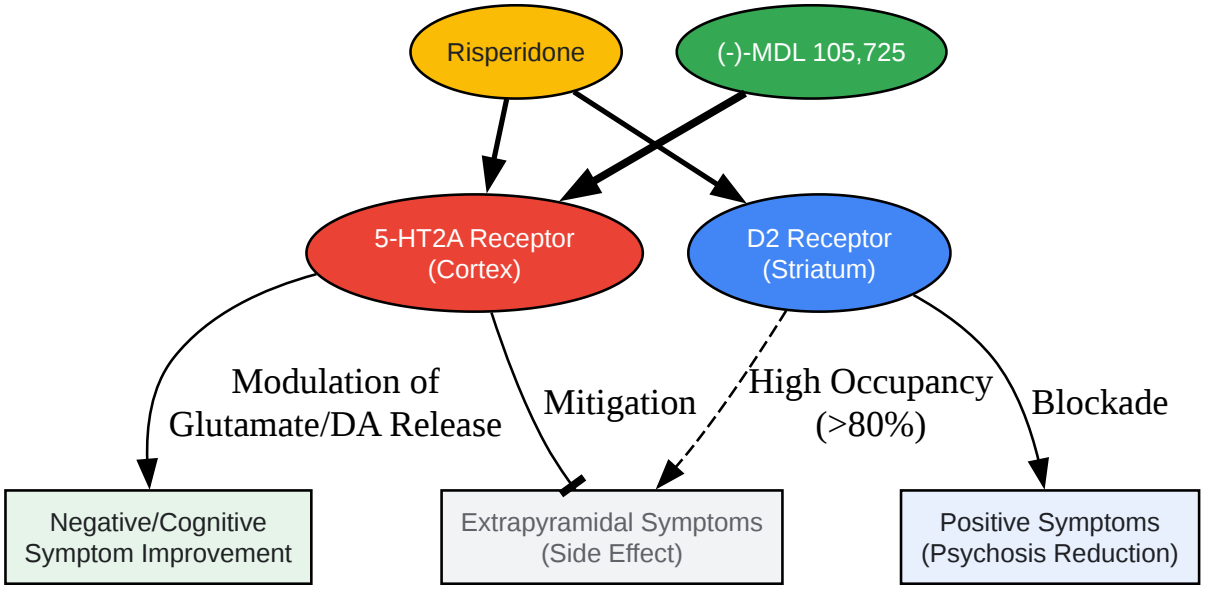
- Incubate for 90 min at 25°C (ensure equilibrium is reached).
- Filter, wash, and count via liquid scintillation.
- Calculation: Use the Cheng-Prusoff equation to convert

  to

  :

Mechanistic Implications

The difference in binding kinetics translates directly to mechanism of action.



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Caption: Risperidone impacts both positive and negative symptoms but carries EPS risk (mitigated by 5-HT2A blockade). MDL 105,725 targets only the 5-HT2A pathway.

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